

Application Note & Protocols: Synthesis of Levoverbenone Derivatives for Enhanced Bioactivity Screening

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Compound of Interest

Compound Name: *Levoverbenone*

CAS No.: 1196-01-6

Cat. No.: B192643

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Abstract

Levoverbenone, a naturally occurring bicyclic monoterpene, represents a privileged chiral scaffold for the development of novel therapeutic agents. Its rigid, sterically defined structure provides an excellent starting point for the synthesis of derivatives with diverse biological activities. This guide details the strategic synthesis of **levoverbenone** derivatives, focusing on modifications designed to explore and enhance bioactivity. We provide field-proven, step-by-step protocols for both the chemical synthesis and subsequent bioactivity screening against key therapeutic targets, including cancer, microbial infections, and inflammation. The causality behind experimental choices is explained to empower researchers to not only replicate but also adapt these methods for their specific discovery pipelines.

Introduction: The Rationale for Levoverbenone in Drug Discovery

(1S,5S)-(-)-Verbenone, commonly known as **levoverbenone**, is a chiral monoterpene found in various plants and is valued for its unique bicyclo[3.1.1]heptane framework[1]. This structure is not merely a synthetic curiosity; it is a pre-validated starting material that offers several advantages in medicinal chemistry:

- **Chiral Integrity:** As a natural product, it provides an enantiomerically pure starting point, which is critical for specificity in biological systems.
- **Structural Rigidity:** The fused ring system restricts conformational flexibility, which can lead to higher binding affinity and selectivity for protein targets.
- **Reactive Handles:** **Levoverbenone** possesses three key regions for chemical modification: the α,β -unsaturated ketone system, the gem-dimethyl group, and the allylic protons. This allows for a systematic and diverse derivatization strategy.

The goal of molecular modification is to chemically alter a known molecule to improve its pharmacological properties, such as potency, selectivity, or solubility[2]. By using **levoverbenone** as a scaffold, we can generate novel chemical entities with potential applications as anticancer[3], anti-inflammatory[4], and antimicrobial agents[5].

Part 1: Strategic Synthesis of Levoverbenone Derivatives

The synthetic strategy is guided by creating a library of compounds with diverse physicochemical properties. Modifications often target the conjugated ketone, as this moiety is crucial for many biological interactions but can also be a site of metabolic instability. Here, we focus on converting the carbonyl group into an oxime ester, a modification known to produce compounds with significant antifungal and herbicidal activities[5][6].

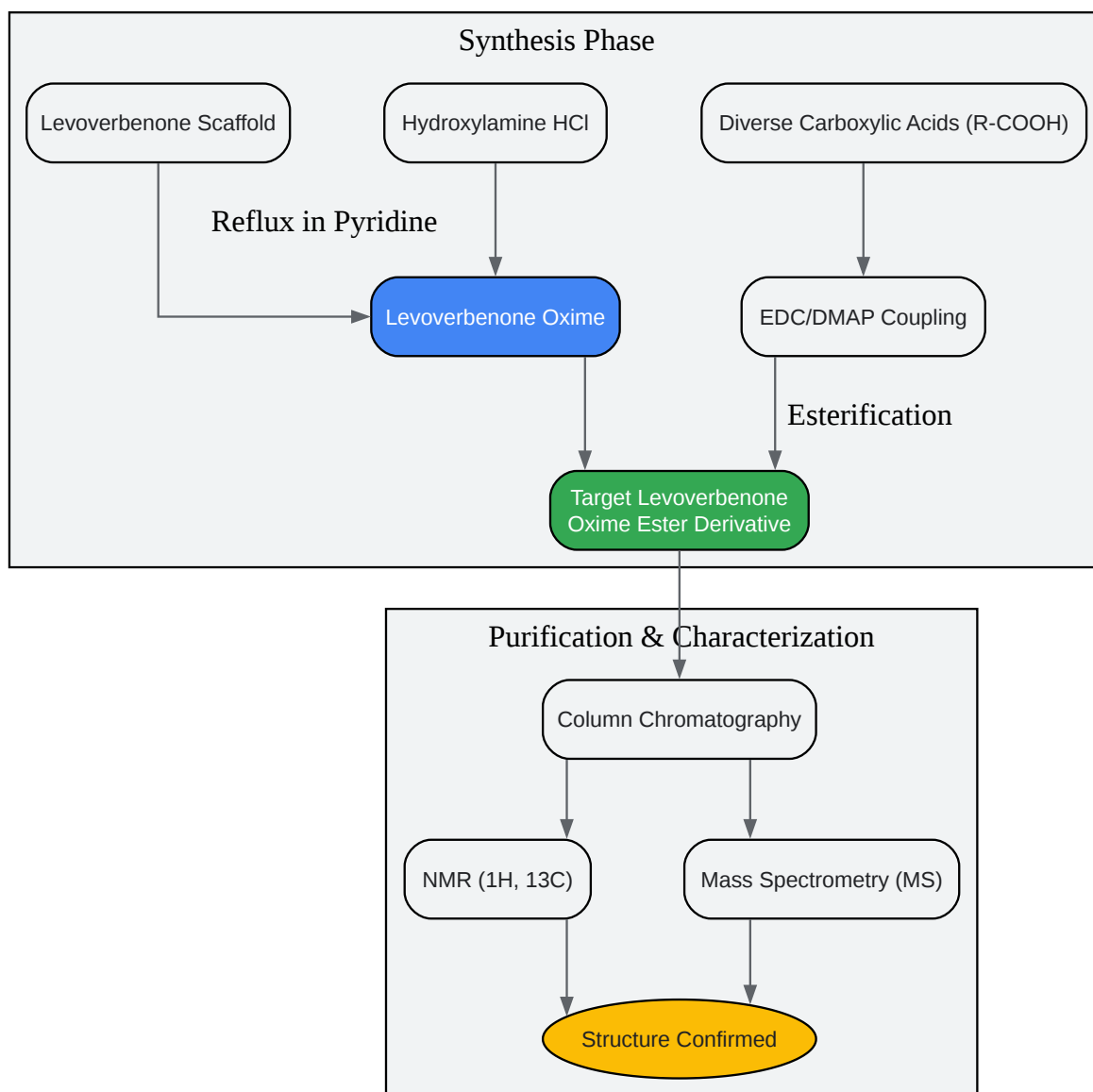
Causality in Synthetic Design

Why target the carbonyl group to form an oxime ester?

- **Modulating Reactivity:** The α,β -unsaturated ketone is a Michael acceptor and can react non-specifically with biological nucleophiles like cysteine residues in proteins. Converting the carbonyl to an oxime mitigates this reactivity, potentially reducing off-target toxicity.

- **Introducing Diversity:** The oxime hydroxyl group provides a new anchor point for esterification with a wide variety of carboxylic acids (R-COOH). This allows for the introduction of different functional groups (aromatic, aliphatic, heterocyclic) to probe the structure-activity relationship (SAR).
- **Improving Drug-like Properties:** The addition of an ester moiety can significantly alter the lipophilicity (LogP), solubility, and hydrogen bonding capacity of the parent molecule, which are key determinants of pharmacokinetic properties[7]. For instance, adding a pyridyl moiety has been shown to confer excellent antifungal activity[5].

Visualizing the Synthetic Workflow



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Caption: General workflow for the synthesis and purification of **levoverbenone** oxime esters.

Protocol 1: Synthesis of a Levoverbenone Oxime Ester Library

This two-step protocol first describes the synthesis of the intermediate **levoverbenone** oxime, followed by its esterification.

Step 1: Synthesis of **Levoverbenone** Oxime

- Reagents & Setup:
 - To a 100 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add **levoverbenone** (1.0 eq), hydroxylamine hydrochloride (1.5 eq), and pyridine (20 mL).
 - Expert Insight: Pyridine acts as both the solvent and the base to neutralize the HCl released from hydroxylamine hydrochloride, driving the reaction to completion. An excess of hydroxylamine ensures full conversion of the starting ketone.
- Reaction:
 - Stir the mixture at room temperature for 30 minutes to ensure dissolution.
 - Heat the reaction mixture to reflux (approx. 115°C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 4:1 Hexane:Ethyl Acetate mobile phase. The disappearance of the **levoverbenone** spot and the appearance of a new, more polar spot indicates reaction completion.
- Workup & Isolation:
 - Cool the reaction mixture to room temperature. Slowly pour the mixture into 100 mL of ice-cold 1M HCl(aq). This protonates the pyridine, making it water-soluble.
 - Extract the aqueous layer with dichloromethane (3 x 50 mL).
 - Combine the organic layers, wash with saturated sodium bicarbonate solution (50 mL) followed by brine (50 mL).
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **levoverbenone** oxime as a yellowish solid. This product is often a mixture of (E) and (Z) isomers and can be used in the next step without further purification.

Step 2: Esterification of **Levoverbenone** Oxime

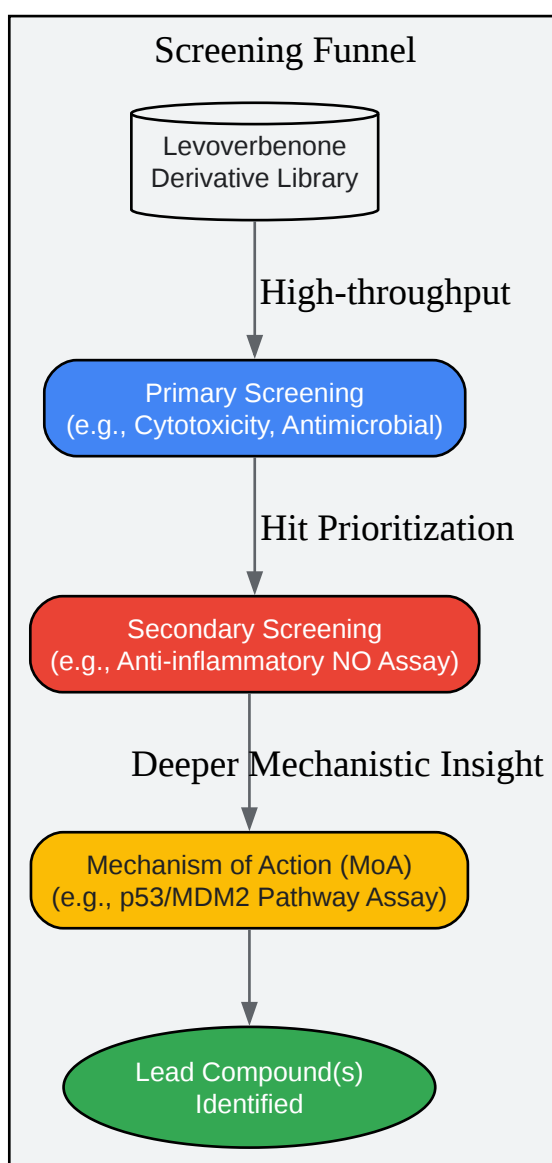
- Reagents & Setup:
 - In a 100 mL round-bottom flask under a nitrogen atmosphere, dissolve **levoverbenone** oxime (1.0 eq), the desired carboxylic acid (e.g., nicotinic acid for derivative (E)-4n[5]) (1.2 eq), and 4-dimethylaminopyridine (DMAP, 0.1 eq) in anhydrous dichloromethane (30 mL).
 - Cool the flask to 0°C in an ice bath.
 - Add N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC·HCl, 1.5 eq) portion-wise over 10 minutes.
 - Expert Insight: EDC is a zero-buyout coupling agent that activates the carboxylic acid for nucleophilic attack by the oxime. DMAP serves as a catalyst for the esterification. The reaction is run under inert atmosphere to prevent hydrolysis of the activated intermediate.
- Reaction:
 - Allow the reaction to slowly warm to room temperature and stir overnight (12-16 hours).
 - Monitor the reaction by TLC until the starting oxime is consumed.
- Purification & Characterization:
 - Dilute the reaction mixture with dichloromethane (50 mL) and wash with water (2 x 30 mL) and brine (30 mL).
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
 - Purify the crude product by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent.
 - Combine the fractions containing the pure product and concentrate to yield the final oxime ester.
 - Confirm the structure using ¹H NMR, ¹³C NMR, and High-Resolution Mass Spectrometry (HRMS)[5][6]. The separation of (E) and (Z) isomers may be possible via chromatography,

and their distinct stereochemistry often leads to different biological activities[6].

Part 2: High-Throughput Bioactivity Screening

Once a library of derivatives is synthesized, a systematic screening process is essential to identify lead compounds[8][9]. This involves a cascade of assays, starting with broad cytotoxicity and moving towards more specific mechanisms of action.

Visualizing the Bioactivity Screening Cascade



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Caption: A tiered approach for screening derivative libraries to identify lead compounds.

Protocol 2: Anticancer Activity - MTT Cytotoxicity Assay

This protocol assesses the ability of a compound to inhibit cancer cell proliferation. It is a colorimetric assay that measures the reduction of yellow MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to purple formazan by mitochondrial reductases in viable cells.

- Cell Culture:
 - Culture non-small cell lung cancer (NSCLC) cells (e.g., A549 cell line) in RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin at 37°C in a humidified 5% CO₂ incubator. The choice of NSCLC is based on promising results for verbenone derivatives like SP-8356[3].
- Assay Procedure:
 - Seed 5,000 cells per well in a 96-well plate and allow them to adhere overnight.
 - Prepare serial dilutions of the synthesized derivatives in DMSO and then dilute further in culture medium to achieve final concentrations (e.g., 0.1 to 100 µM). The final DMSO concentration should be <0.5%.
 - Replace the medium in the wells with the medium containing the test compounds. Include wells with vehicle control (DMSO) and a positive control (e.g., Doxorubicin).
 - Incubate the plate for 48-72 hours.
- MTT Addition & Measurement:
 - Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
 - Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a microplate reader.

- Data Analysis:
 - Calculate the percentage of cell viability relative to the vehicle control.
 - Plot the viability against the compound concentration and determine the IC₅₀ value (the concentration required to inhibit 50% of cell growth) using non-linear regression analysis.

Protocol 3: Anti-inflammatory Activity - Nitric Oxide (NO) Inhibition Assay

This protocol measures the ability of a compound to inhibit the production of nitric oxide, a key pro-inflammatory mediator, in macrophages stimulated with lipopolysaccharide (LPS).

Verbenone itself has shown anti-inflammatory activity by reducing pro-inflammatory cytokines[4].

- Cell Culture:
 - Culture RAW 264.7 murine macrophage cells in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin.
- Assay Procedure:
 - Seed 2×10^5 cells per well in a 96-well plate and allow them to adhere overnight.
 - Pre-treat the cells with various concentrations of the test compounds for 1 hour.
 - Stimulate the cells with LPS (1 µg/mL) for 24 hours to induce NO production. Include a negative control (no LPS) and a vehicle control (LPS + DMSO).
 - Self-Validation: Run a parallel plate without LPS stimulation to test for inherent cytotoxicity of the compounds using the MTT assay described above. A compound is only considered a true anti-inflammatory agent if it inhibits NO production at non-toxic concentrations.
- Griess Reagent Measurement:
 - After incubation, collect 50 µL of the cell supernatant from each well.

- Add 50 μ L of Griess Reagent A (1% sulfanilamide in 5% phosphoric acid) and incubate for 10 minutes in the dark.
- Add 50 μ L of Griess Reagent B (0.1% N-(1-naphthyl)ethylenediamine dihydrochloride) and incubate for another 10 minutes.
- Measure the absorbance at 540 nm.
- Data Analysis:
 - Quantify the nitrite concentration using a standard curve prepared with sodium nitrite.
 - Calculate the percentage of NO inhibition relative to the LPS-stimulated vehicle control and determine the IC₅₀ value.

Data Presentation: Summary of Bioactivity Screening

Compound ID	Modification (R-group)	Anticancer (A549) IC ₅₀ (μM)	Anti-inflammatory (RAW 264.7) IC ₅₀ (μM)	Cytotoxicity (RAW 264.7) CC ₅₀ (μM)	Selectivity Index (SI) ¹
LV-01	H (Levoverbenone Oxime)	>100	75.2	>100	>1.3
LV-02	Phenyl	45.1	50.8	88.4	1.7
LV-03	4-Chlorophenyl	22.5	31.2	65.1	2.1
LV-04	3-Pyridyl	15.8	18.9	70.3	3.7
LV-05	4-Methoxyphenyl	50.3	25.5	>100	>3.9
Doxorubicin	(Positive Control)	0.08	N/A	N/A	N/A
L-NAME	(Positive Control)	N/A	12.5	>100	>8.0

¹ Selectivity Index (SI) for anti-inflammatory activity = CC₅₀ / IC₅₀. A higher SI value indicates that the anti-inflammatory effect occurs at concentrations well below those that cause general cytotoxicity.

Troubleshooting and Field-Proven Insights

- Synthesis Challenge: Low yields during the EDC coupling step.
 - Insight & Solution: Moisture is the primary enemy of carbodiimide chemistry. Ensure all glassware is oven-dried and reagents (especially the solvent and carboxylic acid) are anhydrous. Running the reaction under a strict nitrogen or argon atmosphere is critical. If yields are still low, consider alternative coupling agents like HATU or HOBt/HBTU, which can be more robust.

- Synthesis Challenge: Difficulty in separating (E) and (Z) oxime isomers.
 - Insight & Solution: These isomers can be difficult to separate on standard silica gel. Consider using a different stationary phase like silver nitrate-impregnated silica, which can resolve isomers based on differential coordination to the double bond. Alternatively, proceed with the mixture and attempt to separate the final ester derivatives, which may have better chromatographic resolution.
- Screening Challenge: Compound precipitation in cell culture media.
 - Insight & Solution: Highly lipophilic derivatives may have poor aqueous solubility. Prepare higher concentration stock solutions in 100% DMSO and perform serial dilutions. Ensure the final DMSO concentration in the assay does not exceed 0.5-1%, as higher concentrations are toxic to cells. If precipitation persists, solubility can sometimes be improved by formulating the compound with solubilizing agents like Cremophor EL, but this must be carefully controlled for as the vehicle itself can have biological effects.
- Screening Challenge: A compound shows potent activity in the primary assay but is also highly cytotoxic.
 - Insight & Solution: This is a common outcome. The key is to determine if the desired activity (e.g., anti-inflammatory) is simply a result of the compound killing the cells. The Selectivity Index (SI) is a crucial metric. An SI > 10 is generally considered promising, indicating a specific biological effect rather than non-specific cytotoxicity. For anticancer agents, a low IC₅₀ is the desired outcome, but selectivity against non-cancerous cell lines should also be evaluated.

Conclusion and Future Outlook

Levoverbenone provides a robust and versatile chiral scaffold for the discovery of new bioactive molecules. The synthetic and screening protocols outlined in this guide offer a validated pathway from initial concept to lead compound identification. By systematically modifying the **levoverbenone** core and evaluating the derivatives in a tiered screening cascade, researchers can efficiently explore the chemical space and uncover novel agents with potent and selective activities. Future efforts should focus on elucidating the precise molecular

targets of the most promising derivatives, such as the inhibition of the MDM2-p53 interaction for anticancer agents, to further optimize their therapeutic potential[3].

References

- Screening techniques for the identification of bioactive compounds in n
- Methods for Rapid Screening of Biologically Active Compounds Present in Plant-Based Extracts - MDPI.
- Modern Screening Techniques for Plant Extracts.
- Chromatography and bioassays used to detect bioactive compounds in plants.
- Methods for Rapid Screening of Biologically Active Compounds Present in Plant-Based Extracts - PubMed.
- SP-8356: A Novel Verbenone Derivative Exerts In Vitro Anti-Non-Small Cell Lung Cancer Effects, Promotes Apoptosis via The P53/MDM2 Axis and Inhibits Tumor Form
- Discovery of novel (1S)-(-)-verbenone derivatives with anti-oxidant and anti-ischemic effects.
- Discovery of novel (1S)-(-)-verbenone derivatives with anti-oxidant and anti-ischemic effects - PubMed.
- Synthesis and Biological Activity of Novel (Z)- and (E)-Verbenone Oxime Esters - PMC - NIH.
- Synthesis and Biological Activity of Novel (Z)- and (E)-Verbenone Oxime Esters - PubMed.
- New chiral polyfunctional cyclobutane derivatives from (-)-verbenone: possible surfactant behaviour - CSIC Digital.
- **Levoverbenone** | C₁₀H₁₄O | CID 92874 - PubChem - NIH.
- Synthesis and Biological Activity of Novel (Z)- and (E)-Verbenone Oxime Esters - PubMed.
- Anticancer Activity of Stilbene-Based Deriv
- Drug Modifications to Improve Stability – An Introduction to Medicinal Chemistry & Molecular Recognition - eCampusOntario Pressbooks.
- Synthesis and antimicrobial activity of (E)
- Progress of Antimicrobial Mechanisms of Stilbenoids - PMC - PubMed Central - NIH.
- Naphthoquinones and derivatives as potential anticancer agents: An upd
- Cytotoxic stilbenes and derivatives as promising antimitotic leads for cancer therapy - University of Lisbon - ULisboa Research Portal.
- Anti-Inflammatory and Antinociceptive Activities of the Essential Oil of *Tagetes parryi* A. Gray (Asteraceae) and Verbenone - PMC - PubMed Central.
- Covalent Conjugates of Allylbenzenes and Terpenoids as Antibiotics Enhancers with the Function of Prolonged Action - MDPI.
- Novel Flurbiprofen Derivatives as Antioxidant and Anti-Inflammatory Agents: Synthesis, In Silico, and In Vitro Biological Evalu
- Synthesis of verbanone-2-thioacetate 7 based on (1S)-(-)-verbenone 6....

- Pyridazinone derivatives as potential anti-inflammatory agents: synthesis and biological evaluation as PDE4 inhibitors - PMC - PubMed Central.
- Molecular Modification: A Strategy in Drug Discovery and Drug Design - Biomedical Journal of Scientific & Technical Research (BJSTR) Publishers.
- Analytics, Properties and Applications of Biologically Active Stilbene Deriv
- Medicinal Chemistry Strategies for the Modification of Bioactive N
- Analytics, Properties and Applications of Biologically Active Stilbene Deriv
- Diclofenac N-Derivatives as Therapeutic Agents with Anti-Inflamm
- Prenylated Stilbenoids Affect Inflammation by Inhibiting the NF- κ B/AP-1 Signaling Pathway and Cyclooxygenases and Lipoxygenase - PubMed.
- Two-Step Synthesis of Enantiomerically Pure Morphans

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Sources

- 1. Levoverbenone | C₁₀H₁₄O | CID 92874 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. biomedres.us [biomedres.us]
- 3. SP-8356: A Novel Verbenone Derivative Exerts In Vitro Anti-Non-Small Cell Lung Cancer Effects, Promotes Apoptosis via The P53/MDM2 Axis and Inhibits Tumor Formation in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Anti-Inflammatory and Antinociceptive Activities of the Essential Oil of Tagetes parryi A. Gray (Asteraceae) and Verbenone - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Synthesis and Biological Activity of Novel (Z)- and (E)-Verbenone Oxime Esters - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthesis and Biological Activity of Novel (Z)- and (E)-Verbenone Oxime Esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Drug Modifications to Improve Stability – An Introduction to Medicinal Chemistry & Molecular Recognition [ecampusontario.pressbooks.pub]
- 8. Screening techniques for the identification of bioactive compounds in natural products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. tandfonline.com [tandfonline.com]

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